

Δ 2-Cefdinir chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Δ 2-Cefdinir

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Δ 2-Cefdinir: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Δ 2-Cefdinir is a known process-related impurity of Cefdinir, a third-generation cephalosporin antibiotic. This technical guide provides a detailed overview of the chemical structure, properties, and synthesis of **Δ 2-Cefdinir**. The document is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals involved in the quality control, synthesis, and analysis of Cefdinir and its related substances. While Cefdinir exhibits broad-spectrum antibacterial activity by inhibiting bacterial cell wall synthesis, information on the specific biological activity of **Δ 2-Cefdinir** is not readily available in published literature, suggesting it is primarily monitored as an impurity.

Chemical Structure and Properties

Δ 2-Cefdinir is an isomer of Cefdinir, differing in the position of the double bond within the dihydrothiazine ring of the cephalosporin core. This structural change can impact its chemical and biological properties.

Chemical Structure:

(6R, 7R)-7-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-(hydroxyimino)acetyl]amino]-3-ethenyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-3-ene-2-carboxylic acid

Table 1: Chemical and Physical Properties of **Δ2-Cefdinir**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₃ N ₅ O ₅ S ₂	--INVALID-LINK--
Molecular Weight	395.42 g/mol	--INVALID-LINK--
CAS Number	934986-49-9	--INVALID-LINK--
Appearance	Off-White to Pale Yellow Solid	Inferred from Cefdinir properties
Melting Point	>180°C (decomposes)	Data for Cefdinir, specific data for Δ2-Cefdinir not available. --INVALID-LINK--
Solubility	Specific data for Δ2-Cefdinir is not available. Cefdinir is slightly soluble in dilute HCl and sparingly soluble in 0.1 M pH 7.0 phosphate buffer.[1][2]	[1][2]

Table 2: Comparative Physicochemical Properties of Cefdinir

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₃ N ₅ O ₅ S ₂	[3]
Molecular Weight	395.41 g/mol	[3]
CAS Number	91832-40-5	[3]
Melting Point	170°C (decomposes)	[3][4]
pKa	9.70	[3]
UV max (pH 7 phosphate buffer)	223, 286 nm	[3]

Synthesis of Δ2-Cefdinir

Δ 2-Cefdinir is synthesized from Cefdinir through a base-catalyzed isomerization reaction. The following experimental protocol is based on the procedure described in the scientific literature.

Experimental Protocol: Synthesis of **Δ 2-Cefdinir**

Materials:

- Silylated Cefdinir
- Triethylamine
- Methylene chloride
- Apparatus for chemical synthesis under an inert atmosphere

Procedure:

- Silylated Cefdinir is treated with triethylamine in methylene chloride.
- The reaction progress is monitored using High-Performance Liquid Chromatography (HPLC).
- Upon completion of the reaction, where approximately 60% of **Δ 2-Cefdinir** is formed, the product is purified by acid-base treatment.
- This process yields the final compound with a reported yield of 48%.

Note: This method provides a more selective approach for the preparation of **Δ 2-Cefdinir**.

Biological Activity and Mechanism of Action

There is a lack of specific data in the public domain regarding the biological activity, mechanism of action, and potential signaling pathways of **Δ 2-Cefdinir**. As a process-related impurity, it is generally considered an undesirable byproduct of Cefdinir synthesis. The focus in pharmaceutical manufacturing is on controlling and minimizing the levels of such impurities.

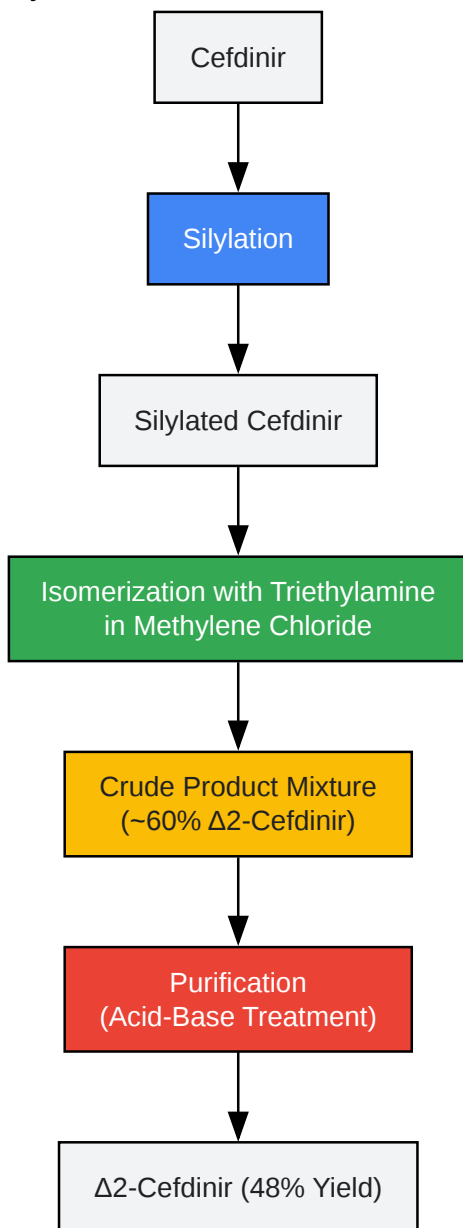
The parent compound, Cefdinir, is a bactericidal antibiotic that functions by inhibiting the synthesis of the bacterial cell wall.^[5] It achieves this by binding to and inactivating penicillin-binding proteins (PBPs), which are essential enzymes involved in the final steps of

peptidoglycan synthesis.[5] Cefdinir is stable in the presence of some β -lactamase enzymes, which contributes to its broad spectrum of activity against both Gram-positive and Gram-negative bacteria.[5]

Visualization of Synthesis and Logical Relationships

Synthesis Workflow of $\Delta 2$ -Cefdinir

The following diagram illustrates the workflow for the synthesis of **$\Delta 2$ -Cefdinir** from Cefdinir.

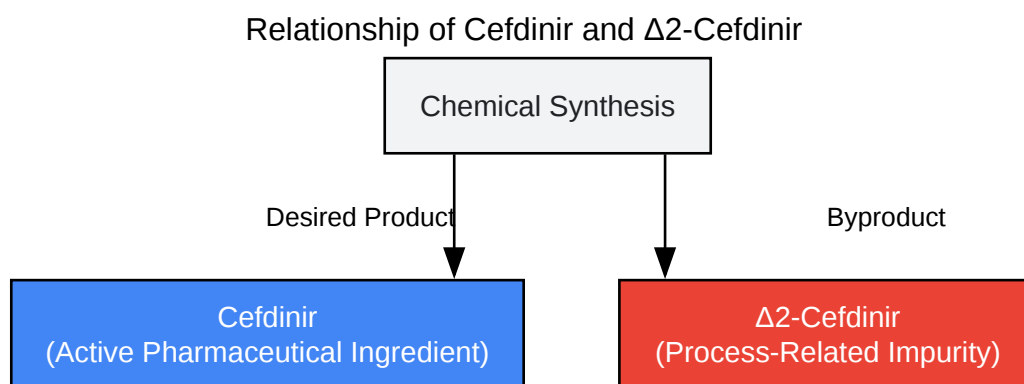
Synthesis Workflow of Δ^2 -Cefdinir

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Caption: Synthesis of **Δ^2 -Cefdinir** from Cefdinir.

Logical Relationship of Cefdinir and Δ^2 -Cefdinir

The diagram below depicts the relationship between Cefdinir and its process-related impurity, **Δ 2-Cefdinir**.



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Caption: Cefdinir and its impurity, **Δ 2-Cefdinir**.

Conclusion

Δ 2-Cefdinir is a significant process-related impurity in the manufacturing of Cefdinir. A thorough understanding of its chemical structure, properties, and synthesis is essential for the development of robust analytical methods for its detection and quantification, as well as for the optimization of the Cefdinir synthesis process to minimize its formation. Further research into the potential biological activity and toxicological profile of **Δ 2-Cefdinir** would be beneficial for a complete risk assessment. This guide provides a foundational resource for professionals working with Cefdinir, enabling better quality control and ensuring the safety and efficacy of the final drug product.

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- To cite this document: BenchChem. [Δ 2-Cefdinir chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1145412#2-cefdinir-chemical-structure-and-properties]

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